

butyl gallate solubility in different solvents

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Compound of Interest

Compound Name: *Butyl gallate*

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An In-depth Technical Guide to the Solubility of **Butyl Gallate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **butyl gallate**, an antioxidant commonly used in the food, cosmetic, and pharmaceutical industries. Understanding its solubility in various solvents is critical for formulation development, efficacy, and delivery. This document compiles quantitative solubility data, details common experimental protocols for solubility determination, and presents a logical workflow for solubility testing.

Introduction to Butyl Gallate

Butyl gallate, the butyl ester of gallic acid, is a synthetic antioxidant valued for its ability to inhibit the oxidation of fats and oils, thereby extending the shelf life of products.^{[1][2]} It appears as a white to pale yellow crystalline powder.^[1] While effective as a preservative, its formulation can be challenging due to its specific solubility characteristics.

Solubility of Butyl Gallate

The solubility of a compound is a critical physicochemical property that influences its absorption, distribution, metabolism, and excretion (ADME) profile in drug development and its dispersibility in various formulations. **Butyl gallate**'s solubility is significantly influenced by the polarity of the solvent and the temperature.

Aqueous Solubility

Butyl gallate has limited solubility in water. One source estimates its aqueous solubility to be 1060 mg/L at 25 °C.[3] Another source describes it as being "hardly soluble in water". This low aqueous solubility can be a limiting factor in the development of aqueous-based formulations.

Solubility in Organic Solvents

Butyl gallate exhibits good solubility in a range of organic solvents, a characteristic that is leveraged in many of its applications.

Table 1: Quantitative Solubility of Alkyl Gallates in Various Solvents

Solvent	Solute	Temperature (°C)	Solubility (g/100 g solvent)
Ethanol	Propyl Gallate	25	103
Ether	Propyl Gallate	25	83
Propylene Glycol	Propyl Gallate	-	Freely Soluble
Ethanol	Ethyl Gallate	-	Freely Soluble
DMSO	Ethyl Gallate	-	~30 mg/mL
Dimethyl Formamide	Ethyl Gallate	-	~30 mg/mL
Ethanol	Propyl Gallate	-	~10 mg/mL
DMSO	Propyl Gallate	-	~15 mg/mL
Dimethyl Formamide	Propyl Gallate	-	~20 mg/mL

Note: Data for **butyl gallate** was not explicitly found in a quantitative format in the initial search. The table presents data for closely related alkyl gallates to provide an indication of expected solubility trends. "Freely soluble" is a qualitative description from pharmacopeial standards, generally indicating that 1 part of solute dissolves in 1 to 10 parts of solvent.

Qualitative descriptions indicate that **butyl gallate** is soluble in organic solvents such as ethanol and acetone.[1] The solubility of similar compounds like propyl gallate is high in ethanol and ether.[4] Propyl gallate is also soluble in propylene glycol.[5] For ethyl gallate, the solubility in ethanol, DMSO, and dimethylformamide is approximately 30 mg/mL.[6]

Solubility in Oils

The solubility of gallate esters in oils and fats is crucial for their function as antioxidants in lipid-based food products and formulations. Propyl gallate is soluble in cottonseed oil, lard, and peanut oil.

Table 2: Solubility of Propyl Gallate in Oils

Oil	Temperature (°C)	Solubility (g/100 g oil)	Cottonseed Oil	30
1.23	1.23		Lard	45
		1.14		

Temperature Dependence of Solubility

The solubility of gallic acid and its esters, including **butyl gallate**, generally increases with temperature.^{[7][8]} This property can be utilized during formulation by dissolving the compound at a higher temperature, although the potential for precipitation upon cooling must be considered.

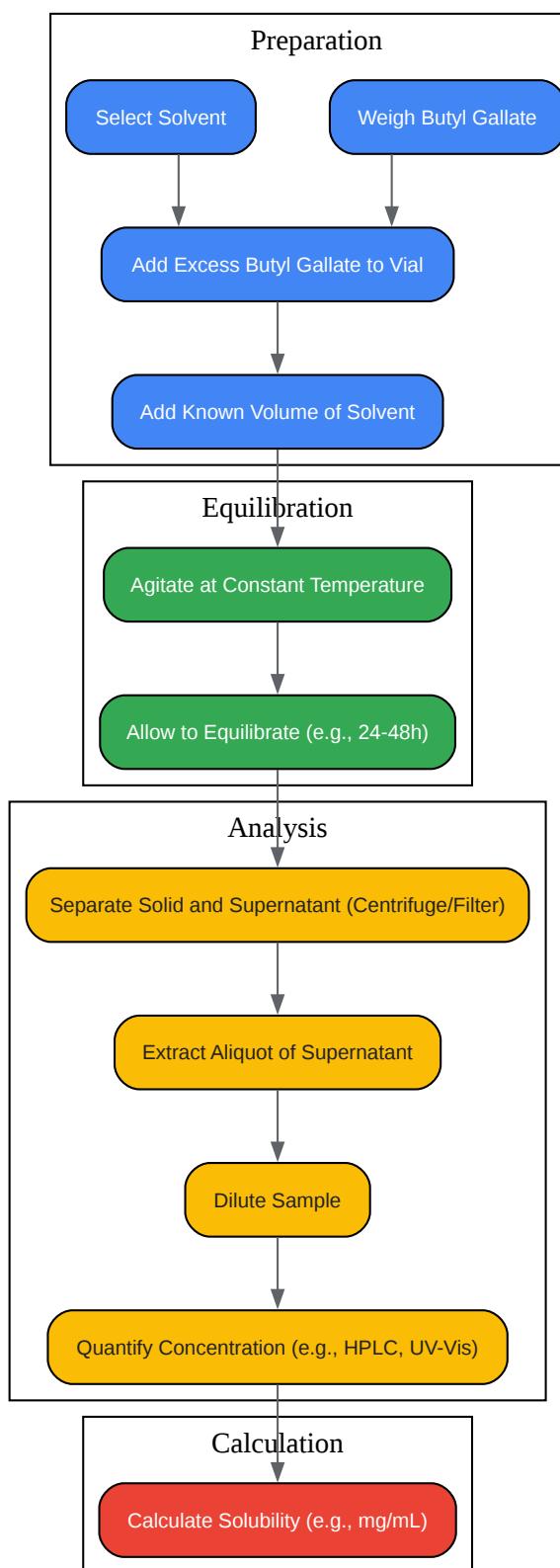
Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for research and development. The following outlines a standard methodology for determining the solubility of a compound like **butyl gallate**.

Shake-Flask Method

The shake-flask method is a widely accepted technique for determining equilibrium solubility.

Experimental Workflow: Shake-Flask Solubility Determination

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Caption: Workflow for the shake-flask solubility determination method.

Methodology:

- Preparation: An excess amount of **butyl gallate** is added to a vial containing a known volume of the solvent of interest.
- Equilibration: The vial is sealed and agitated in a constant temperature environment (e.g., a shaking water bath) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand, or is centrifuged/filtered, to separate the undissolved solid from the saturated supernatant.
- Quantification: An aliquot of the clear supernatant is carefully removed, diluted as necessary, and the concentration of **butyl gallate** is determined using a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.
- Calculation: The solubility is then calculated based on the measured concentration and the dilution factor.

Analytical Techniques

- High-Performance Liquid Chromatography (HPLC): HPLC is a highly sensitive and specific method for quantifying the concentration of **butyl gallate** in solution. A validated HPLC method with a suitable column (e.g., C18) and mobile phase is required.
- UV-Vis Spectrophotometry: This method can be used if **butyl gallate** has a distinct chromophore and there are no interfering substances in the solvent. A calibration curve of absorbance versus concentration must first be established.

Logical Relationships in Solubility Studies

The selection of solvents and the interpretation of solubility data follow a logical progression, particularly in the context of drug development.

Logical Flow for Solubility Assessment in Drug Development

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Caption: Decision-making workflow for formulation based on solubility data.

Conclusion

The solubility of **butyl gallate** is a key parameter that dictates its application and formulation. It is sparingly soluble in water but exhibits good solubility in many organic solvents and oils. For aqueous formulations, strategies such as the use of co-solvents or other solubilization techniques may be necessary. The experimental protocols and logical workflows presented in this guide provide a framework for systematic solubility assessment in a research and

development setting. Further studies to quantify the solubility of **butyl gallate** in a broader range of pharmaceutically and cosmetically acceptable solvents, including green solvents, would be of significant value to the scientific community.

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References

- 1. CAS 1083-41-6: Butyl gallate | CymitQuimica [cymitquimica.com]
- 2. Cas 1083-41-6, BUTYL GALLATE | lookchem [lookchem.com]
- 3. butyl gallate, 1083-41-6 [thegoodsentscompany.com]
- 4. Propyl Gallate | C10H12O5 | CID 4947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. US2500543A - Antioxidant - Google Patents [patents.google.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [butyl gallate solubility in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094131#butyl-gallate-solubility-in-different-solvents>

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